

# Navigating the Safe Disposal of IMP-2373: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: IMP-2373

Cat. No.: B12380922

[Get Quote](#)

For researchers and drug development professionals utilizing the novel cyanopyrrolidine-based probe **IMP-2373**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **IMP-2373** is not publicly available, established protocols for the disposal of bioactive small molecules and chemical probes provide a clear framework for its safe management. This guide offers essential, step-by-step procedures to mitigate risks and ensure compliance with general laboratory waste regulations.

**IMP-2373** is identified as a potent, cell-permeable, pan-deubiquitinase (DUB) activity-based probe.<sup>[1][2][3]</sup> Its function as a covalent inhibitor suggests that it is a reactive chemical species.<sup>[1]</sup> Therefore, its disposal requires careful consideration to neutralize its potential biological and chemical hazards.

## Core Principles for Disposal

The primary principle for the disposal of **IMP-2373**, like most laboratory chemicals, is to avoid release into the environment. This means it should never be disposed of down the drain or in regular trash.<sup>[4]</sup> All waste containing **IMP-2373**, including pure compound, solutions, and contaminated materials, must be treated as hazardous chemical waste.<sup>[5][6]</sup>

## Step-by-Step Disposal Procedures

1. Waste Segregation and Collection:

- Solid Waste:
  - Collect unadulterated, expired, or unwanted solid **IMP-2373** in its original container or a clearly labeled, compatible, and sealable container.[7]
  - Contaminated personal protective equipment (PPE) such as gloves, disposable lab coats, and bench paper should be collected in a designated, clearly labeled hazardous waste bag.[6]
- Liquid Waste:
  - Solutions containing **IMP-2373** should be collected in a dedicated, leak-proof, and chemically compatible waste container.[7][8] The container must be clearly labeled as "Hazardous Waste" and specify the contents, including "**IMP-2373**" and any solvents used (e.g., DMSO).[5][9]
  - The first rinse of any glassware or equipment that has come into contact with **IMP-2373** must be collected as hazardous waste.[5][8] Subsequent rinses may also need to be collected, depending on institutional policies.
- Sharps Waste:
  - Any sharps, such as needles, syringes, or contaminated glassware, must be disposed of in a designated, puncture-proof sharps container that is clearly labeled as containing chemically contaminated sharps.[7]

## 2. Labeling and Storage:

- All waste containers must be accurately and clearly labeled with a hazardous waste tag as soon as waste is added.[5][6] The label should include the full chemical name ("**IMP-2373**"), concentration, and any other components of the mixture.
- Waste containers should be kept securely sealed except when adding waste.[7][8]
- Store waste containers in a designated and properly ventilated satellite accumulation area within the laboratory, away from incompatible materials.[6] Secondary containment should be used for liquid waste containers to prevent spills.[5]

### 3. Disposal Request and Pickup:

- Once a waste container is full or is no longer being used, a waste pickup should be requested from your institution's Environmental Health and Safety (EHS) office.<sup>[5]</sup> Do not allow waste to accumulate.

## Quantitative Data Summary

As no specific quantitative data for the disposal of **IMP-2373** is available, the following table summarizes general guidelines for handling chemical waste.

Waste Type	Collection Container	Key Disposal Guideline
Solid IMP-2373	Original or labeled, sealed container	Treat as hazardous chemical waste.
Liquid solutions	Labeled, leak-proof, compatible container	Collect all solutions and first rinses. Do not dispose down the drain.
Contaminated Labware	Labeled hazardous waste bag or container	Segregate from non-hazardous waste.
Contaminated Sharps	Puncture-proof, labeled sharps container	Dispose of as chemically contaminated sharps.

## Experimental Protocols

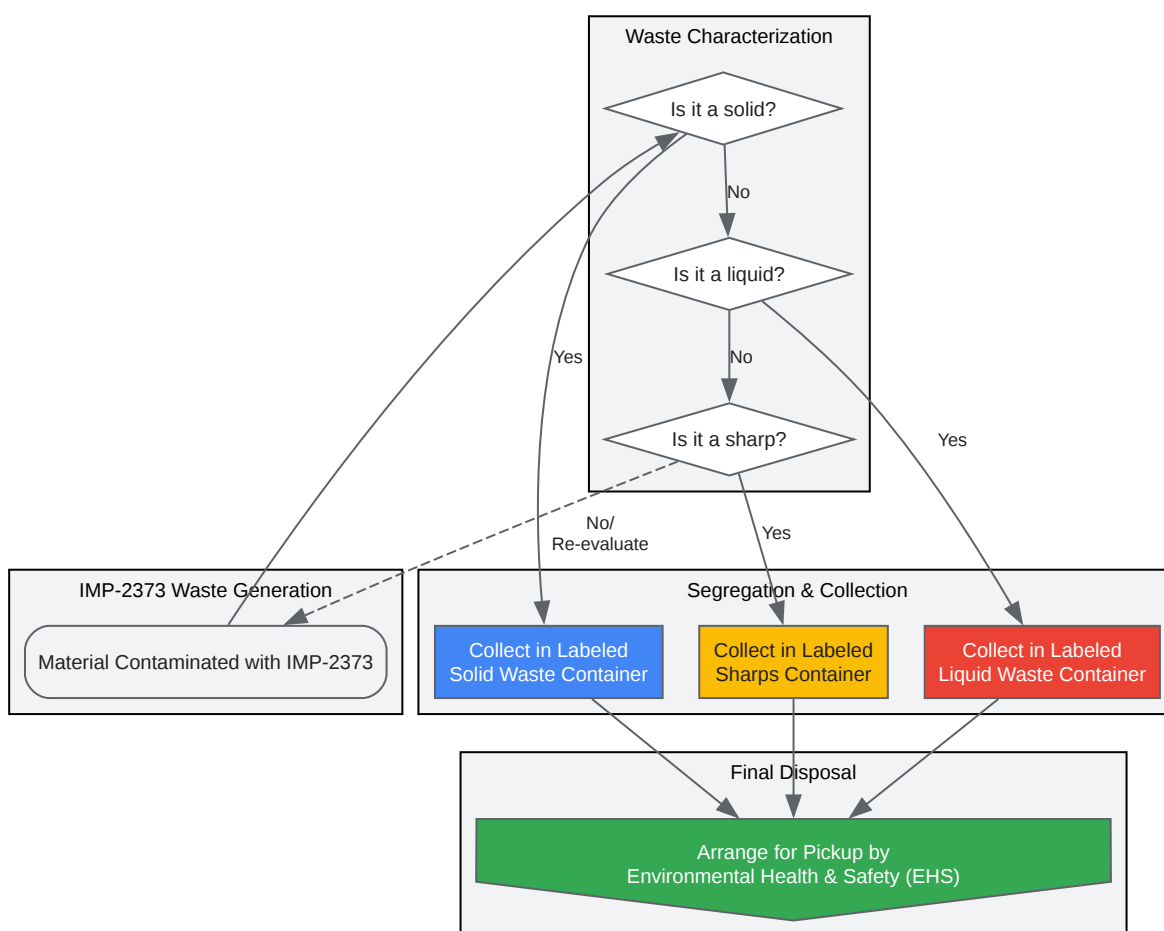
While no experimental protocols for the disposal of **IMP-2373** are documented, the following general protocol for rinsing contaminated glassware should be followed:

- Initial Rinse:** Rinse the glassware with a small amount of a suitable solvent (e.g., the solvent used to dissolve the **IMP-2373**, such as DMSO, followed by acetone or ethanol).
- Collection:** Collect this first rinsate in the designated hazardous liquid waste container.<sup>[5][8]</sup>
- Subsequent Rinses:** Perform at least two additional rinses with the solvent. Depending on local regulations, these may also need to be collected as hazardous waste.

- Final Wash: After decontamination, the glassware can typically be washed with soap and water.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **IMP-2373**.



[Click to download full resolution via product page](#)

### IMP-2373 Disposal Decision Workflow

By adhering to these established best practices, researchers can ensure the safe and responsible disposal of **IMP-2373**, protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene plan and EHS guidelines for detailed requirements.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A Small Molecule Probe Offers New Insights into Deubiquitinase Biology | Imperial News | Imperial College London [imperial.ac.uk]
- 3. Discovery of a Potent Deubiquitinase (DUB) Small-Molecule Activity-Based Probe Enables Broad Spectrum DUB Activity Profiling in Living Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Safe Chemical Waste Disposal [fishersci.com]
- 5. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 6. nswai.org [nswai.org]
- 7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 8. rtong.people.ust.hk [rtong.people.ust.hk]
- 9. IMP-2373 | DUB CNPy Probe | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of IMP-2373: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12380922#imp-2373-proper-disposal-procedures]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)